

Solubility Profile of Nickel(II) Bromide Hexahydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Nickel(II) bromide hexahydrate*

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This technical guide provides a comprehensive overview of the solubility of **nickel(II) bromide hexahydrate** ($\text{NiBr}_2 \cdot 6\text{H}_2\text{O}$) in aqueous and organic media. The information is intended for researchers, scientists, and professionals in drug development and related fields who utilize nickel compounds in their work. This document compiles available quantitative and qualitative solubility data, details established experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Quantitative Solubility Data

The solubility of nickel(II) bromide is a critical parameter for its application in various chemical syntheses and studies. The following tables summarize the available quantitative data for its solubility in water and selected organic solvents. It is important to note that much of the available data refers to "nickel(II) bromide" without specifying the hydration state. However, in aqueous solutions and many protic organic solvents, the hexahydrate form is the relevant solute, and the solubility is expected to be comparable to the anhydrous salt as an equilibrium is established in solution.

Solubility in Water

Nickel(II) bromide exhibits high solubility in water, which increases with temperature. This property is crucial for the preparation of aqueous solutions of Ni(II) ions for various applications, including catalysis and electrochemistry.

Temperature (°C)	Solubility (g / 100 g H ₂ O)
0	113 ^[1]
10	122 ^[1]
20	131 ^[1]
25	134 ^[1]
30	138 ^[1]
40	144 ^[1]
50	150 ^[1]
60	152 ^[1]
80	154 ^[1]
100	155 ^[1]

Solubility in Organic Solvents

The solubility of nickel(II) bromide in organic solvents is more varied and depends significantly on the polarity and coordinating ability of the solvent. While quantitative data is available for some solvents, for others, only qualitative descriptions have been reported.

Solvent	Temperature (°C)	Solubility (g / 100 g Solvent)
Alcohols		
Methanol	10	33[1]
20	35.1[1]	
30	38.1[1]	
40	43.3[1]	
50	49.1[1]	
60	53.7[1]	
70	59.6[1]	
Ethanol	-	Soluble[1]
Ketones		
Acetone	0	1.66[1]
20	0.81[1]	
50	0.27[1]	
Ethers		
Diethyl Ether	-	Soluble[1]
Other Solvents		
Propylene Carbonate	25	0.1[1]
Benzonitrile	-	Sparingly Soluble[1]
Bromine (liquid)	25	0.0003[1]

For polar aprotic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO), while specific quantitative data for nickel(II) bromide is not readily available in the reviewed literature, it is generally expected that transition metal halides exhibit some degree of solubility in these solvents due to their ability to form coordination complexes.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for reproducible research. The following are detailed methodologies for two common and reliable experimental protocols for determining the solubility of inorganic salts like **nickel(II) bromide hexahydrate**.

Isothermal Saturation Method

This method involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute in the solution.

Methodology:

- **Sample Preparation:** An excess amount of **nickel(II) bromide hexahydrate** is added to a known volume of the desired solvent in a sealed, thermostatted vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant, controlled temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Phase Separation:** After equilibration, the agitation is stopped, and the undissolved solid is allowed to settle. A sample of the supernatant (the saturated solution) is then carefully withdrawn using a pre-heated or pre-cooled syringe fitted with a filter (e.g., a 0.45 µm PTFE filter) to prevent any solid particles from being transferred.
- **Concentration Analysis:** The concentration of nickel(II) bromide in the filtered saturated solution is determined using a suitable analytical technique. This can include:
 - **Gravimetric Analysis:** A known volume or mass of the saturated solution is evaporated to dryness, and the mass of the solid residue is measured.
 - **Spectroscopic Methods:** Techniques such as Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) can be used to determine the concentration of nickel ions.
 - **Titration:** A complexometric titration with a standard solution of a chelating agent like EDTA can be employed.

- Calculation: The solubility is then calculated and typically expressed as grams of solute per 100 grams of solvent.

Gravimetric Method (Detailed Procedure)

The gravimetric method is a straightforward and widely used technique for determining the solubility of a non-volatile solute.

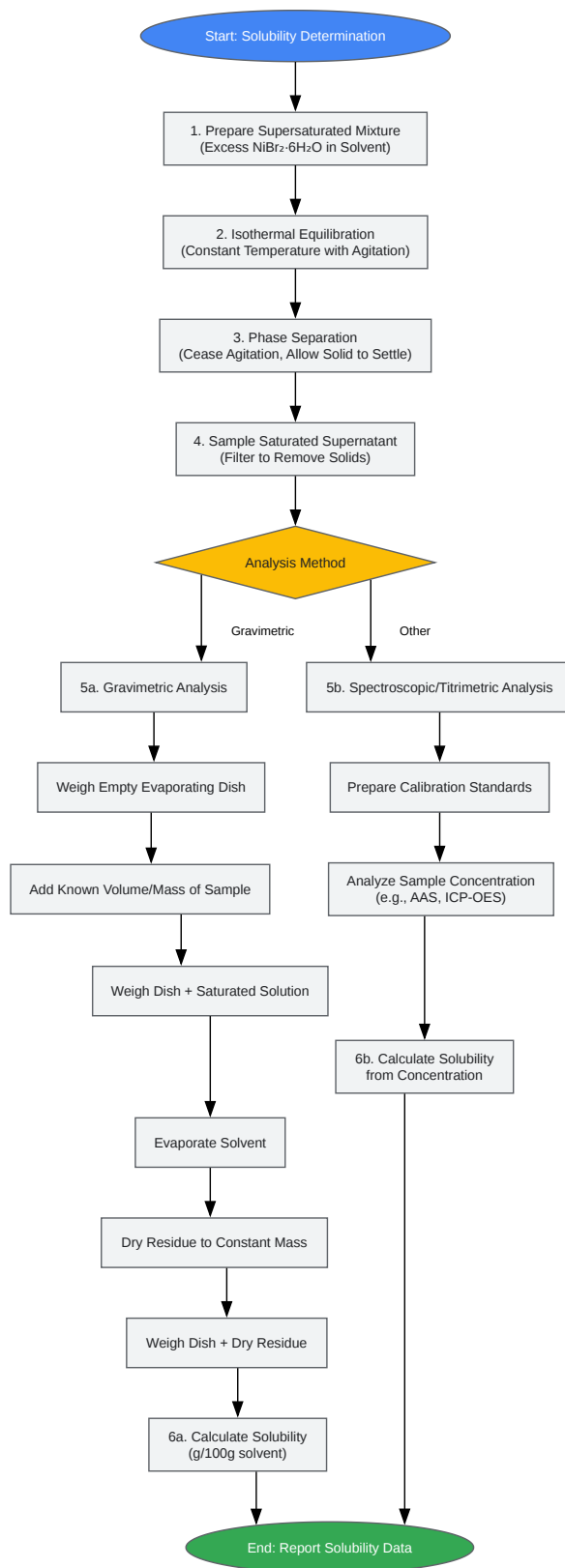
Methodology:

- Preparation of Saturated Solution: Prepare a saturated solution of **nickel(II) bromide hexahydrate** in the chosen solvent at a specific temperature as described in the isothermal saturation method.
- Sampling: Accurately weigh a clean, dry evaporating dish. Pipette a known volume (e.g., 10 mL) of the clear, saturated supernatant into the weighed evaporating dish.
- Weighing the Solution: Immediately weigh the evaporating dish containing the saturated solution to determine the mass of the solution.
- Evaporation: Carefully evaporate the solvent from the solution. This can be done on a steam bath, in a drying oven at a temperature below the decomposition point of the salt, or under reduced pressure.
- Drying to a Constant Mass: Once the solvent appears to be fully evaporated, place the evaporating dish in a drying oven at an appropriate temperature (e.g., 105-110 °C) to remove any residual solvent and water of hydration if desired (though for hexahydrate, this would lead to the anhydrous salt). The dish should be cooled in a desiccator and weighed periodically until a constant mass is achieved.
- Calculations:
 - Mass of the saturated solution = (Mass of dish + solution) - (Mass of empty dish)
 - Mass of the dissolved solute = (Mass of dish + dry salt) - (Mass of empty dish)
 - Mass of the solvent = Mass of the saturated solution - Mass of the dissolved solute

- Solubility (g/100 g solvent) = (Mass of the dissolved solute / Mass of the solvent) x 100

Visualizing the Experimental Workflow

To provide a clear understanding of the process of solubility determination, the following diagram illustrates the workflow for the isothermal saturation and gravimetric analysis method.



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Caption: Workflow for Solubility Determination.

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References

- 1. nickel(II) bromide [chemister.ru]
- To cite this document: BenchChem. [Solubility Profile of Nickel(II) Bromide Hexahydrate: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16168163/docs#solubility-profile-of-nickel-ii-bromide-hexahydrate-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b16168163/docs#solubility-profile-of-nickel-ii-bromide-hexahydrate-a-technical-guide-for-researchers)

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